

Spectroscopic Analysis of 5-(Bromomethyl)thiazole: A Technical Guide

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Compound of Interest

Compound Name: 5-(Bromomethyl)thiazole

CAS No.: 167998-61-0

Cat. No.: B067080

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This guide provides a detailed overview of the spectroscopic data for **5-(Bromomethyl)thiazole** (CAS No. 167998-61-0), a heterocyclic compound utilized as a building block in organic synthesis.^{[1][2]} The document is intended for researchers and professionals in the fields of chemistry and drug development, offering insights into its structural characterization through Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Data Presentation: Spectroscopic Profile

The following tables summarize the predicted and expected spectroscopic data for **5-(Bromomethyl)thiazole**. Due to the limited availability of published experimental spectra, the NMR data presented are predicted values, while the IR and MS data are based on characteristic functional group absorptions and fragmentation patterns of related thiazole derivatives.

Table 1: Predicted ¹H NMR Spectroscopic Data for **5-(Bromomethyl)thiazole**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
H2 (thiazole ring)	8.9 - 9.1	Singlet (s)
H4 (thiazole ring)	7.6 - 7.8	Singlet (s)
-CH ₂ Br (bromomethyl)	4.7 - 4.9	Singlet (s)
Solvent: CDCl ₃ , Reference: Tetramethylsilane (TMS) at 0.00 ppm.		

Table 2: Predicted ¹³C NMR Spectroscopic Data for **5-(Bromomethyl)thiazole**[3]

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C2 (thiazole ring)	155 - 158
C4 (thiazole ring)	142 - 145
C5 (thiazole ring)	130 - 133
-CH ₂ Br (bromomethyl)	25 - 28
Solvent: CDCl ₃ , Reference: CDCl ₃ at 77.16 ppm.	

Table 3: Expected Characteristic Infrared (IR) Absorption Bands

Functional Group	Vibration Mode	Expected Wavenumber (cm ⁻¹)	Intensity
C-H (thiazole ring)	Stretching	3100 - 3000	Medium
C=N (thiazole ring)	Stretching	1620 - 1580	Medium
C=C (thiazole ring)	Stretching	1500 - 1400	Medium
C-Br	Stretching	700 - 500	Strong
C-H (CH ₂)	Bending	1470 - 1430	Medium

Table 4: Expected Key Mass Spectrometry (MS) Fragments

m/z Value	Proposed Fragment Identity	Notes
177/179	[M] ⁺ (Molecular Ion)	Isotopic pattern due to ⁷⁹ Br and ⁸¹ Br in a ~1:1 ratio.
98	[M - Br] ⁺	Loss of a bromine radical.
97	[M - HBr] ⁺	Loss of hydrogen bromide.
84	[C ₃ H ₂ NS] ⁺	Thiazole methyl radical cation.

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data for a compound such as **5-(Bromomethyl)thiazole**.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of **5-(Bromomethyl)thiazole** is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing (0.00 ppm).

- **Instrumentation:** ^1H and ^{13}C NMR spectra are recorded on a 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:** The proton NMR spectrum is acquired using a standard pulse sequence. Key parameters include a spectral width of approximately 16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Typically, 16 to 64 scans are accumulated to ensure a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** The carbon NMR spectrum is acquired with proton broadband decoupling. A wider spectral width (e.g., 240 ppm) is used. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a longer acquisition time and a greater number of scans (e.g., 1024 or more) are typically required. A relaxation delay of 2-5 seconds is used.
- **Data Processing:** The acquired Free Induction Decay (FID) is processed using Fourier transformation. Phase and baseline corrections are applied to the resulting spectrum. The chemical shifts are referenced to TMS.

2. Fourier-Transform Infrared (IR) Spectroscopy

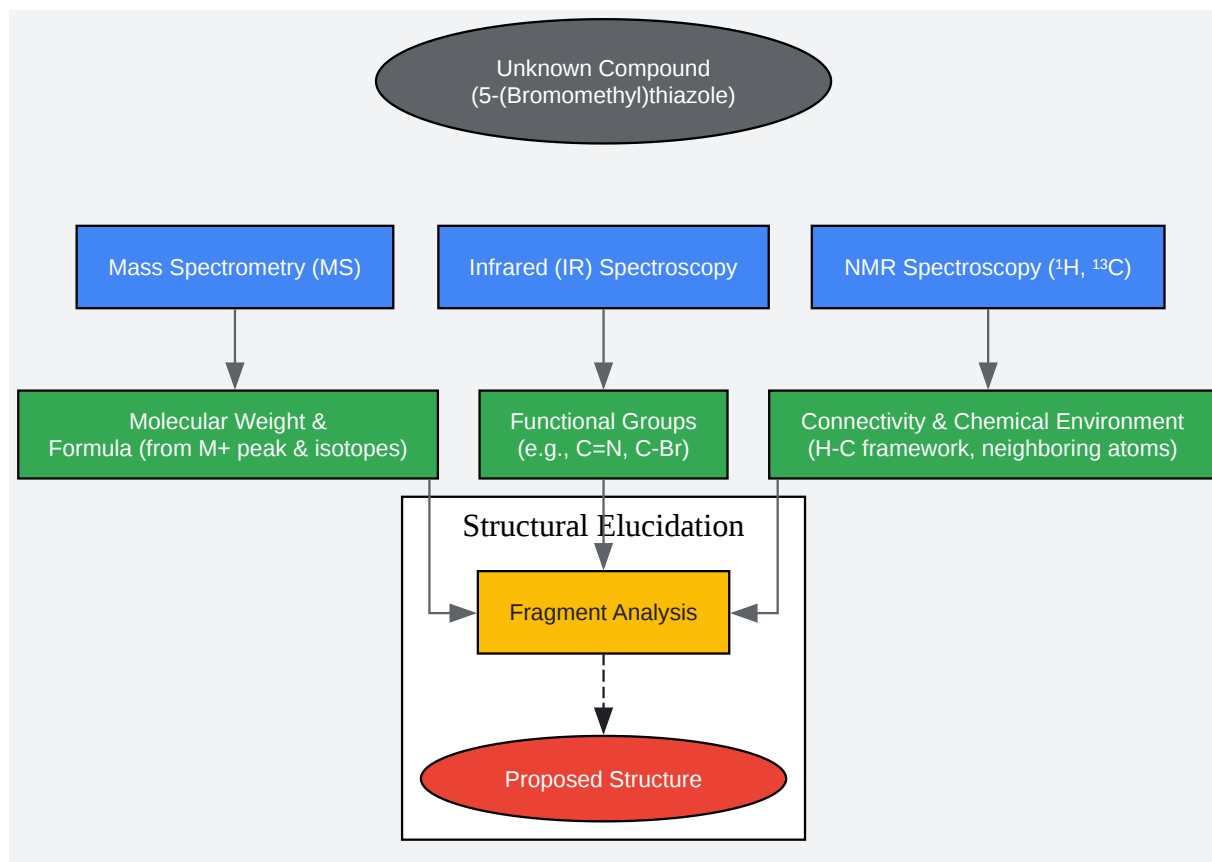
- **Sample Preparation:** For a liquid sample, a thin film is prepared by placing a drop of the neat compound between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. For a solid, a KBr pellet is made by grinding a small amount of the sample (1-2 mg) with approximately 100 mg of dry KBr powder and pressing the mixture into a transparent disk using a hydraulic press.
- **Instrumentation:** The spectrum is recorded using a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Acquisition:** A background spectrum of the empty sample compartment (or the pure KBr pellet) is recorded first. The sample is then placed in the instrument's beam path. The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} . Multiple scans (e.g., 16 or 32) are averaged to improve the signal-to-noise ratio.
- **Data Processing:** The sample spectrum is ratioed against the background spectrum to generate the final transmittance or absorbance spectrum. The positions of the absorption bands are reported in wavenumbers (cm^{-1}).

3. Mass Spectrometry (MS)

- **Sample Preparation:** The sample is diluted in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 µg/mL to 10 µg/mL.
- **Instrumentation:** A mass spectrometer, often coupled with a gas chromatography (GC) or liquid chromatography (LC) system for sample introduction, is used. Electron Ionization (EI) is a common technique for volatile compounds.
- **Acquisition (EI-MS):** The sample is introduced into the ion source, where it is vaporized and bombarded with a high-energy electron beam (typically 70 eV). This causes the molecule to ionize and fragment. The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Data Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z). The detector records the abundance of each ion. The resulting mass spectrum plots relative intensity versus the m/z ratio. The molecular ion peak and the fragmentation pattern are analyzed to determine the molecular weight and structural features of the compound. The characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) is a key feature to look for in the spectrum.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for elucidating the structure of an unknown organic compound, such as **5-(Bromomethyl)thiazole**, using a combination of spectroscopic techniques.



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Caption: Logical workflow for chemical structure elucidation using spectroscopic methods.

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